

Acibenzolar-S-methyl plant activator biochemical pathway

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Compound Focus: Acibenzolar-S-Methyl

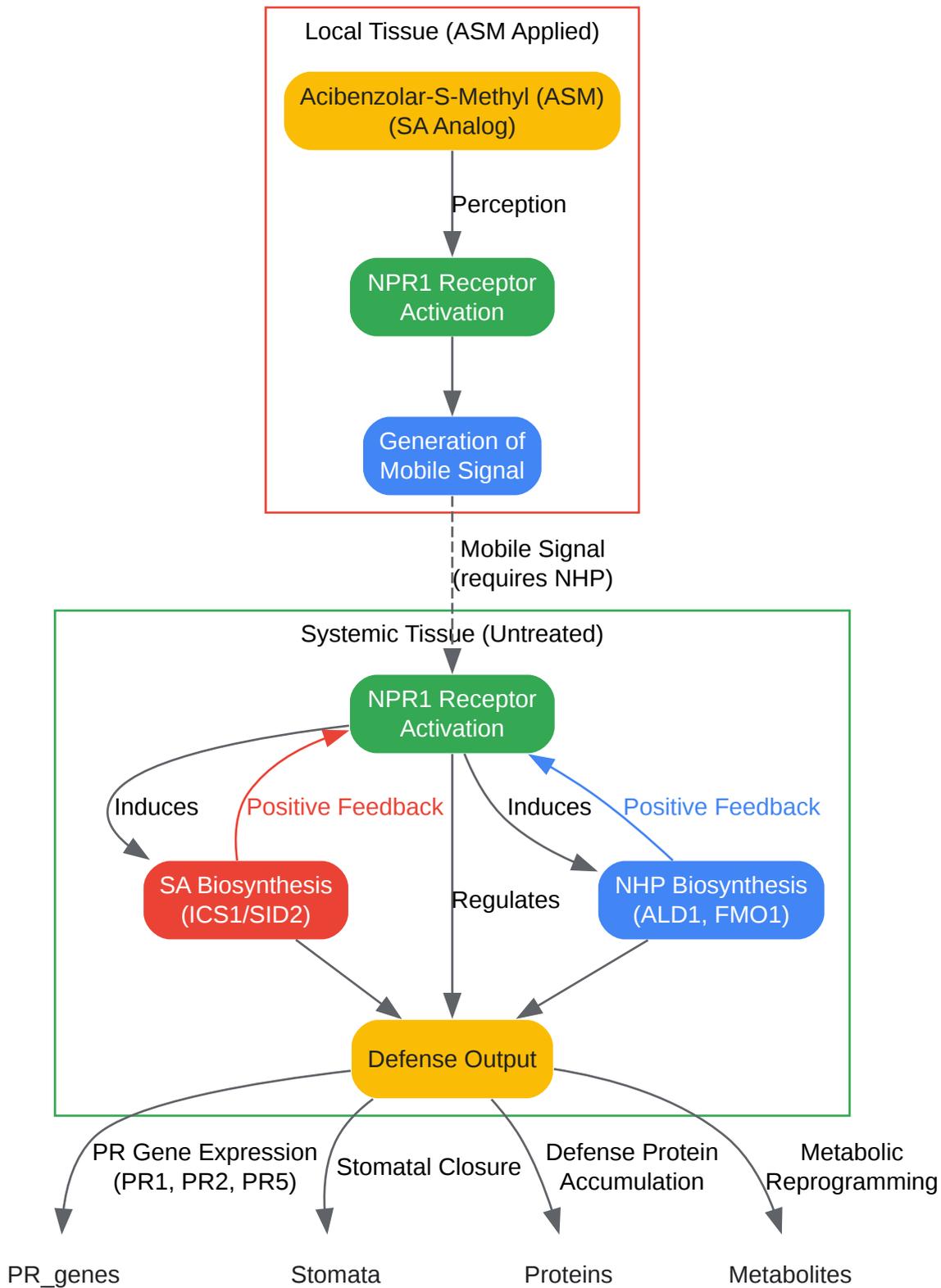
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ASM-Induced Signaling Pathway

The diagram below illustrates the core signaling pathway activated by ASM, synthesizing findings from recent research.



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ASM triggers systemic resistance via SA/NHP signaling [1] [2] [3].

Key Experimental Findings & Methodologies

The table below summarizes major experimental findings on ASM's effects across different plant species and stress conditions.

Plant Species	Stress/Pathogen	Key ASM-Induced Changes	Experimental Methods Cited
<i>Arabidopsis thaliana</i>	Plantago asiatica mosaic virus (PIAMV)	• Suppressed viral infection in distal leaves • Upregulated <i>PR1</i> , <i>SID2</i> (ICS1), <i>ALD1</i> [1] [2]	• Local ASM application • Mutant analysis (<i>sid2</i> , <i>fmo1</i> , <i>npr1</i>) • RT-qPCR for gene expression • Fluorescent spot counting for infection
Creeping Bentgrass	Heat & Drought	• Higher turf quality, water content, chlorophyll • Altered amino acids, organic acids, sugars • Upregulated ATP synthase, HSP-20, dehydrins [4]	• Foliar ASM application • Physiological assessments (TQ, RWC, CHL) • GC-MS metabolite profiling • Western blotting for proteins
Japanese Radish	<i>Pseudomonas cannabina</i> pv. <i>alisalensis</i> (Pcal)	• Reduced bacterial populations & symptoms • Induced stomatal closure via ROS from peroxidases • Systemic activation on upper/lower leaves [5]	• ASM dip-treatment • Bacterial population counts (CFU) • Stomatal aperture assays • ROS inhibition assays (SHAM, DPI)

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the core methodologies from the cited studies.

Protocol: Local ASM Application for Antiviral SAR Assay

This protocol, used to demonstrate systemic immunity in *Arabidopsis*, is highly effective for distinguishing local from systemic effects [1] [2].

- **Plant Material:** 4-week-old *Arabidopsis thaliana* (e.g., Col-0 ecotype) plants.

- **Treatment Solution:** 1.0 mM ASM (e.g., from a commercial 50% WG formulation like ACTIGARD) in distilled water with 0.05% Tween-20 as a surfactant. A water + surfactant solution serves as the mock control.
- **Application:** Gently dip or spray **only the lower leaves** (e.g., leaves 6-8). Avoid run-off to other parts of the plant.
- **Pathogen Challenge:** At 1 Day Post Treatment (dpt), inoculate a **distal, untreated upper leaf** (e.g., leaf 9) with the pathogen. For virus, use virions of a GFP-tagged virus (e.g., PIAMV-GFP) for easy quantification.
- **Data Collection (2 days post-inoculation):**
 - **Infection Foci:** Count fluorescent spots under a UV lamp or microscope.
 - **Viral Accumulation:** Quantify viral RNA via RT-qPCR using gene-specific primers.
 - **SAR Marker Genes:** From separate untreated distal leaves, extract RNA and analyze expression of *PR1*, *SID2/ICS1*, and *ALD1* by RT-qPCR.

Protocol: Assessing ASM-Induced Stomatal Defense

This method is used to quantify ASM's effect on preventing bacterial entry through stomata [5].

- **Plant Material:** 3-week-old Japanese radish or cabbage plants.
- **Treatment:** Dip-treatment specific leaves with 100 ppm ASM solution.
- **Stomatal Assay:**
 - **Sample Collection:** Harvest treated leaves (e.g., 1 day post-treatment). Peel the abaxial epidermis and float it in a solution of MES-KCl buffer under light to open stomata.
 - **Stimulus:** Add the bacterial pathogen (e.g., *P. cannabina* pv. *alisalensis*) or a MAMP to the buffer.
 - **Imaging & Measurement:** After 2-3 hours, observe under a microscope. Measure stomatal aperture (width/length) in both ASM-treated and control samples.
- **Inhibitor Studies:** To probe mechanism, pre-treat epidermis with ROS pathway inhibitors like Diphenyleneiodonium chloride (DPI, for NADPH oxidases) or Salicylhydroxamic acid (SHAM, for peroxidases) before adding the pathogen.

Protocol: Metabolic & Proteomic Profiling under Abiotic Stress

This approach reveals how ASM reprograms primary metabolism to enhance stress tolerance [4].

- **Plant Material & Growth:** Creeping bentgrass grown in pots under controlled conditions.
- **ASM Treatment:** Foliar spray with ASM (e.g., 7.37 mg a.i./m²) every 14 days.
- **Stress Imposition:** Apply heat (e.g., 35/30°C) or drought (withhold irrigation) stress.

- **Physiological Data:** Record turf quality (TQ), relative water content (RWC), and chlorophyll content (CHL) weekly.
- **Molecular Sampling:**
 - **Metabolite Profiling:** Harvest leaf tissue, immediately freeze in liquid N₂. Extract metabolites and analyze by GC-MS. Identify and quantify amino acids, organic acids, and sugars by comparing to standards.
 - **Protein Analysis:** Grind frozen tissue. Extract total protein. Use Western blotting with specific antibodies to detect and semi-quantify levels of defense proteins like HSPs, dehydrins, and PR proteins.

ASM-Induced Metabolic and Proteomic Changes

The table below consolidates specific molecules altered by ASM treatment, providing measurable biomarkers for its activity.

Category	Specific Molecules Altered by ASM	Reported Function / Implication
Proteins	ATP synthase, Rubisco [4]	Enhanced energy metabolism and photosynthesis
	HSP-20, other Heat Shock Proteins [4]	Improved protein stability and heat tolerance
	Dehydrins [4]	Enhanced cellular protection during drought
	PR-3 (Chitinase), other PR proteins [6] [4] [5]	Direct antimicrobial activity and cell wall reinforcement
Primary Metabolites	Amino Acids: Aspartic acid, Glycine [4]	Osmotic adjustment; potential precursors for secondary metabolites
	Organic Acids: Citric acid, Malic acid [4]	Key intermediates in the TCA cycle; energy metabolism and signaling
	Sugars: Glucose, Fructose [4]	Osmotic adjustment and energy supply

Research Applications and Considerations

For your work in drug development, understanding the following aspects of ASM can be highly valuable:

- **Synergistic Use:** ASM is often mixed with other fungicides or biological control agents for enhanced and broader-spectrum disease management [6]. This is a key strategy for developing combination products.
- **Tools for Pathway Visualization:** Bioinformatics platforms like **Plant MetGenMAP** [7] and **Pathway Tools** [8] can map transcriptomic and metabolomic data onto biochemical pathways. Using these resources can help you visualize the global impact of your own compounds or ASM on plant metabolism.
- **Phenotypic vs. Protective Effects:** Note that ASM primarily induces resistance but does not directly kill pathogens. Its effectiveness is contingent on the plant's own immune capacity and can be transient, as seen in the short-lived (1-day) antiviral SAR [1] [2]. This is a critical factor for application timing in field protocols.

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